

A Comprehensive Technical Guide to 4-Nitrodiphenylmethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nitrodiphenylmethane

Cat. No.: B156897

[Get Quote](#)

This guide provides an in-depth overview of **4-Nitrodiphenylmethane**, a nitrated aromatic compound. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry. This document details its chemical properties, spectroscopic data, and a standard experimental protocol for its synthesis.

Chemical Identity and Molecular Structure

4-Nitrodiphenylmethane, also known by its IUPAC name 1-benzyl-4-nitrobenzene, is a derivative of diphenylmethane.^[1] Its chemical structure consists of a diphenylmethane framework with a nitro group (NO₂) substituted at the para position (position 4) of one of the benzene rings.

- CAS Number: 1817-77-2^{[1][2]}
- Molecular Formula: C₁₃H₁₁NO₂^{[1][2]}
- Synonyms: p-Nitrodiphenylmethane, (4-Nitrophenyl)phenylmethane, 1-Benzyl-4-nitrobenzene^[1]

Physicochemical and Spectroscopic Data

The following table summarizes the key quantitative data for **4-Nitrodiphenylmethane**. This information is crucial for its identification, handling, and application in experimental settings.

Property	Value	Source
Molecular Weight	213.23 g/mol	[1] [2]
IUPAC Name	1-benzyl-4-nitrobenzene	[1]
CAS Number	1817-77-2	[1] [2]
¹ H NMR Spectroscopy	Spectra available in public databases.	[1]
¹³ C NMR Spectroscopy	Spectra available in public databases.	[1]
Infrared (IR) Spectroscopy	Spectra available in public databases.	[1]
Mass Spectrometry (GC-MS)	Data available in public databases.	[1]

Experimental Protocol: Synthesis of 4-Nitrodiphenylmethane

The synthesis of **4-Nitrodiphenylmethane** is typically achieved through the electrophilic nitration of diphenylmethane. The following protocol is based on established methods for the mononitration of diphenylmethane.[\[3\]](#)[\[4\]](#)

Objective: To synthesize **4-Nitrodiphenylmethane** via the nitration of diphenylmethane.

Materials:

- Diphenylmethane
- Nitric acid (concentrated)
- Dichloromethane (CH_2Cl_2)
- Sodium bicarbonate (NaHCO_3) solution (saturated)
- Anhydrous magnesium sulfate (MgSO_4)

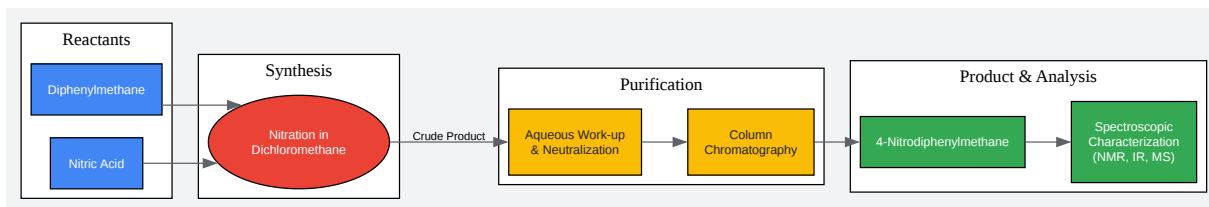
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Separatory funnel
- Rotary evaporator
- Standard glassware for extraction and filtration

Methodology:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, dissolve diphenylmethane in dichloromethane. Cool the solution in an ice bath to maintain a low temperature during the reaction.
- Addition of Nitrating Agent: Slowly add concentrated nitric acid to the stirred solution of diphenylmethane in dichloromethane using a dropping funnel. The slow addition is crucial to control the exothermic reaction and prevent over-nitration.
- Reaction Monitoring: The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) to observe the consumption of the starting material and the formation of the product. The reaction typically yields a mixture of 2-nitrodiphenylmethane and **4-nitrodiphenylmethane** isomers.^{[3][4]}
- Work-up: Once the reaction is complete, carefully quench the reaction mixture by pouring it over crushed ice. Transfer the mixture to a separatory funnel.
- Extraction and Neutralization: Wash the organic layer sequentially with water and a saturated solution of sodium bicarbonate to neutralize any remaining acid.
- Drying and Solvent Removal: Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the dichloromethane solvent using a rotary evaporator.
- Purification: The resulting crude product, a mixture of isomers, can be purified by column chromatography to isolate the **4-nitrodiphenylmethane** isomer.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis and characterization of **4-Nitrodiphenylmethane**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and analysis of **4-Nitrodiphenylmethane**.

Applications in Research and Drug Development

Nitrated aromatic compounds are valuable intermediates in organic synthesis. **4-Nitrodiphenylmethane** can serve as a precursor for the synthesis of other functionalized diphenylmethane derivatives. For instance, the nitro group can be reduced to an amine group (4-aminodiphenylmethane), which is a common building block in the development of pharmaceuticals and other biologically active molecules. The diphenylmethane scaffold itself is present in various drug molecules, and the introduction of a nitro group allows for further chemical modifications to explore structure-activity relationships.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Nitrodiphenylmethane | C₁₃H₁₁NO₂ | CID 137225 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 4-Nitrodiphenylmethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156897#4-nitrodiphenylmethane-cas-number-and-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com